

# An In-depth Technical Guide on the Biological Activity of WY-50295

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## Compound of Interest

Compound Name: WY-50295

Cat. No.: B15612453

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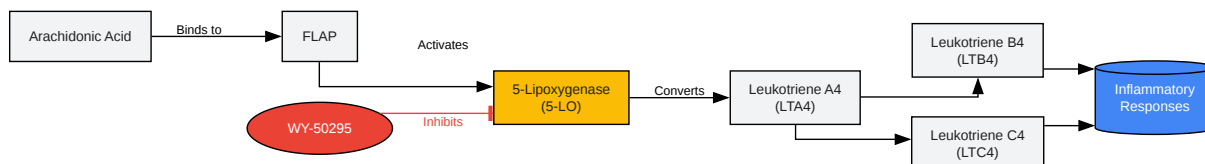
This technical guide provides a comprehensive overview of the biological activity of **WY-50295**, a potent and selective 5-lipoxygenase inhibitor. The information is tailored for researchers, scientists, and drug development professionals, with a focus on quantitative data, experimental methodologies, and the underlying signaling pathways.

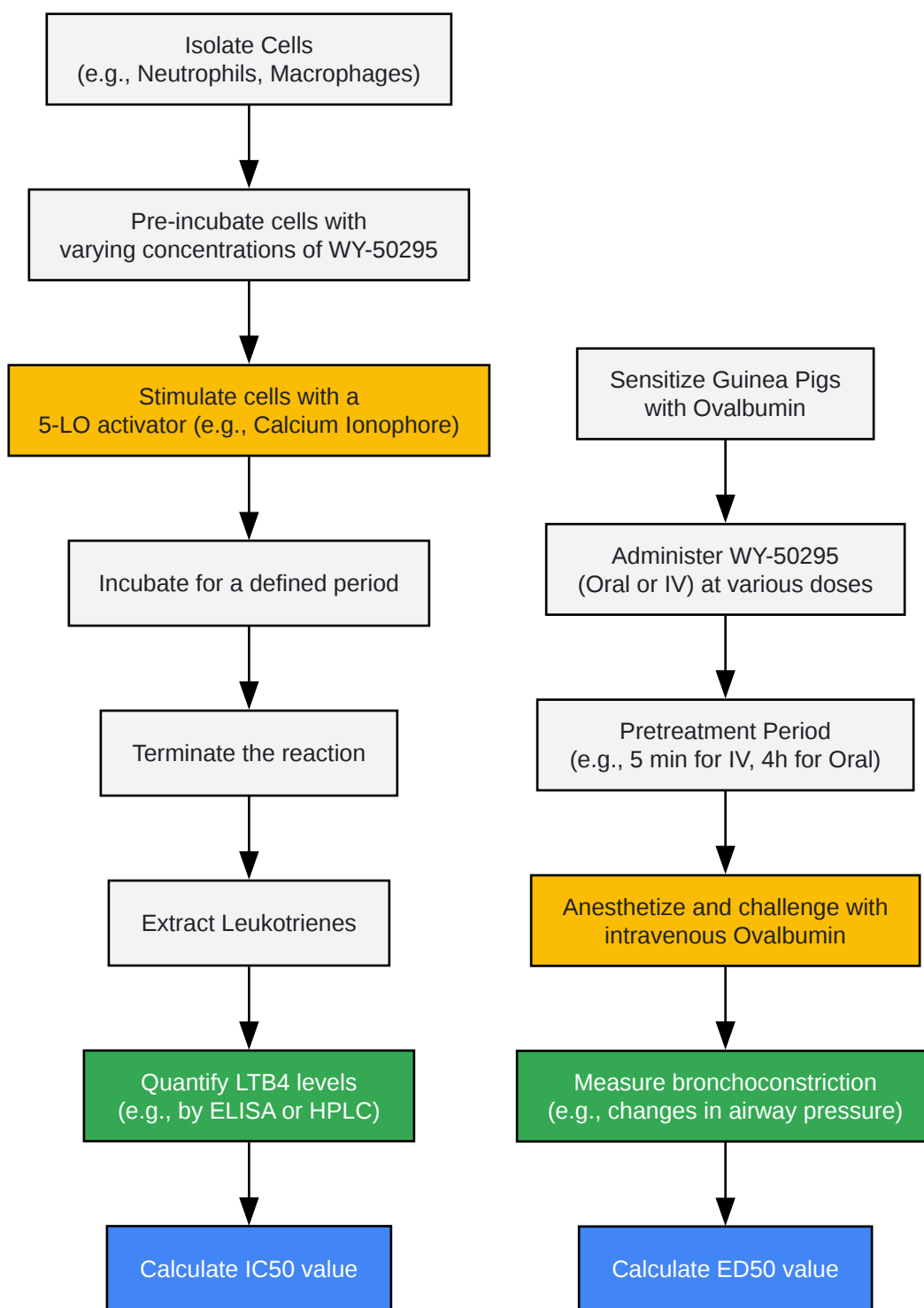
## Core Mechanism of Action

**WY-50295** acts as a selective inhibitor of 5-lipoxygenase (5-LO), a key enzyme in the metabolic pathway of arachidonic acid. By inhibiting 5-LO, **WY-50295** effectively blocks the production of leukotrienes, which are potent inflammatory mediators involved in various pathological conditions, including asthma.<sup>[1]</sup> Its activity has been demonstrated to be reversible in purified human blood neutrophils.<sup>[1]</sup>

## Signaling Pathway

The following diagram illustrates the mechanism of action of **WY-50295** within the arachidonic acid cascade.





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## References

- 1. WY-50,295 tromethamine, a novel, orally active 5-lipoxygenase inhibitor: biochemical characterization and antiallergic activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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